

# Commercial suppliers of (S)-Praziquantel-d11 for research

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An In-depth Technical Guide to Commercial Suppliers and Applications of **(S)-Praziquantel-d11** for Research

For researchers, scientists, and drug development professionals, the use of stable isotope-labeled internal standards is critical for achieving accurate and reproducible results in quantitative bioanalysis. This guide provides a comprehensive overview of the commercial availability of (S)-Praziquantel-d11, a deuterated analog of the (S)-enantiomer of Praziquantel. While the anthelmintic activity of Praziquantel is primarily attributed to the (R)-enantiomer, the (S)-enantiomer is also of significant interest in metabolic and pharmacokinetic studies.[1][2][3] (S)-Praziquantel-d11 serves as an invaluable tool, particularly as an internal standard for the precise quantification of (S)-Praziquantel in complex biological matrices using techniques such as liquid chromatography-mass spectrometry (LC-MS).[1][2]

## **Commercial Suppliers and Product Specifications**

The following table summarizes the key quantitative data for **(S)-Praziquantel-d11** available from commercial suppliers. This information is essential for researchers to compare products and select the most suitable one for their experimental needs.



Supplier	Product Name	CAS Number	Molecula r Formula	Molecula r Weight ( g/mol )	Purity	Isotopic Enrichm ent	Appeara nce
MedChe mExpres s	(S)- Praziqua ntel-d11	Not Specified	C19H13D1 1N2O2	323.48	>98%	Not Specified	Not Specified
Cayman Chemical	Praziqua ntel-d11	1246343- 36-1	C19H13D1 1N2O2	323.5	≥99% deuterate d forms (d1-d11)	Not Specified	A solid
BOC Sciences	Praziqua ntel-[d11]	1246343- 36-1	C19H13D1 1N2O2	323.47	95% by HPLC	95% atom D	White to Pale Beige Solid
Simson Pharma	Praziqua ntel -D11	1246343- 36-1	C19H13D1 1N2O2	323.47	Not Specified	Not Specified	Not Specified
ESS Chem Co.	Praziqua ntel-D11	1246343- 36-1	C19H13D1 1N2O2	323.47	98.7% HPLC	>98% atom D	White solid

Note: Some suppliers may list the racemic (±)-Praziquantel-d11 or do not specify the enantiomer. Researchers should verify the stereochemistry with the supplier before purchase.

## **Experimental Protocols**

**(S)-Praziquantel-d11** is predominantly used as an internal standard in bioanalytical methods to quantify Praziquantel enantiomers in biological samples. Below is a representative protocol for the extraction and analysis of Praziquantel from plasma using LC-MS/MS.

Objective: To determine the concentration of (S)-Praziquantel in a plasma sample using **(S)-Praziquantel-d11** as an internal standard.

Materials:



- Plasma samples
- **(S)-Praziquantel-d11** (Internal Standard, IS)
- · Acetonitrile (ACN), protein precipitating agent
- Water, HPLC grade
- Formic acid
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS/MS system

#### Methodology:

- Preparation of Standard and Internal Standard Solutions:
  - Prepare a stock solution of (S)-Praziquantel in a suitable solvent (e.g., methanol or acetonitrile).
  - Prepare a stock solution of (S)-Praziquantel-d11 in the same solvent.
  - From the stock solutions, prepare working solutions for calibration standards and quality control (QC) samples by serial dilution.
- Sample Preparation (Protein Precipitation):
  - $\circ$  Pipette 100  $\mu L$  of plasma sample, calibration standard, or QC sample into a microcentrifuge tube.
  - Add a specific volume of the (S)-Praziquantel-d11 internal standard working solution to each tube and vortex briefly.
  - Add 300 μL of cold acetonitrile to each tube to precipitate plasma proteins.



- Vortex vigorously for 1-2 minutes to ensure complete protein precipitation.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or HPLC vial for analysis.
- LC-MS/MS Analysis:
  - Liquid Chromatography (LC) Conditions:
    - Column: A suitable C18 reversed-phase column.
    - Mobile Phase A: Water with 0.1% formic acid.
    - Mobile Phase B: Acetonitrile with 0.1% formic acid.
    - Gradient: A linear gradient starting with a low percentage of Mobile Phase B, increasing to a high percentage to elute the analytes, followed by re-equilibration.
    - Flow Rate: Typically 0.3-0.5 mL/min.
    - Injection Volume: 5-10 μL.
  - Mass Spectrometry (MS/MS) Conditions:
    - Ionization Mode: Electrospray Ionization (ESI), positive mode.
    - Detection Mode: Multiple Reaction Monitoring (MRM).
    - MRM Transitions: Monitor specific precursor-to-product ion transitions for both (S)-Praziquantel and (S)-Praziquantel-d11. These transitions need to be optimized for the specific instrument being used.
- Data Analysis:
  - Integrate the peak areas for both the analyte ((S)-Praziquantel) and the internal standard ((S)-Praziquantel-d11).

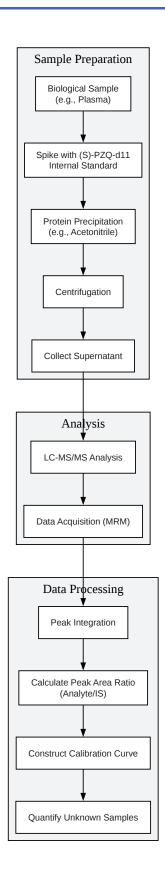


- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of (S)-Praziquantel in the unknown samples by interpolating their peak area ratios from the calibration curve.

### **Visualizations**

The following diagrams illustrate a typical experimental workflow for pharmacokinetic studies and the proposed signaling pathway for the active enantiomer of Praziquantel.

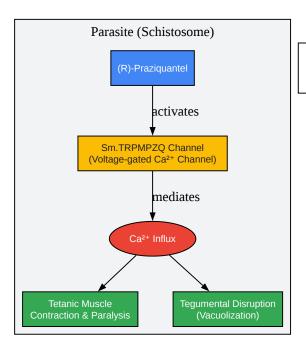




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Caption: Experimental workflow for pharmacokinetic analysis using (S)-Praziquantel-d11.





Note: This pathway describes the action of the active (R)-enantiomer. (S)-Praziquantel is considered ineffective against the parasite.

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Caption: Proposed mechanism of action for (R)-Praziquantel in schistosomes.

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